Npy5RA-972 dose-response curve optimization

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Compound of Interest	
Compound Name:	*Npy5RA-972*
CAS No.:	*439861-56-0*
Cat. No.:	*B1680075*

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Npy5RA-972 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for optimizing dose-response curve experiments using **Npy5RA-972**, a selective antagonist for the Neuropeptide Y Receptor Y5 (NPY5R).

Frequently Asked Questions (FAQs)

Q1: What is **Npy5RA-972** and what is its primary mechanism of action?

A1: **Npy5RA-972** is a potent and selective antagonist for the Neuropeptide Y Receptor Y5 (NPY5R), a G-protein coupled receptor (GPCR).[1][2] Its primary mechanism involves competitive inhibition, where it binds to the NPY5R without activating it, thereby blocking the endogenous ligand, Neuropeptide Y (NPY), from binding and initiating downstream signaling.[1] This action inhibits the orexigenic (appetite-stimulating) effects and other physiological processes mediated by NPY at this receptor.[1]

Q2: What are the key signaling pathways affected by NPY5R activation that **Npy5RA-972** inhibits?

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A2: The NPY5R is a member of the Gi/o-protein-coupled receptor family.[2] Upon activation by NPY, it primarily inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, NPY5R activation has been shown to stimulate the mitogen-activated protein kinase (MAPK/ERK) pathway. **Npy5RA-972** blocks these signaling cascades by preventing the initial receptor activation.

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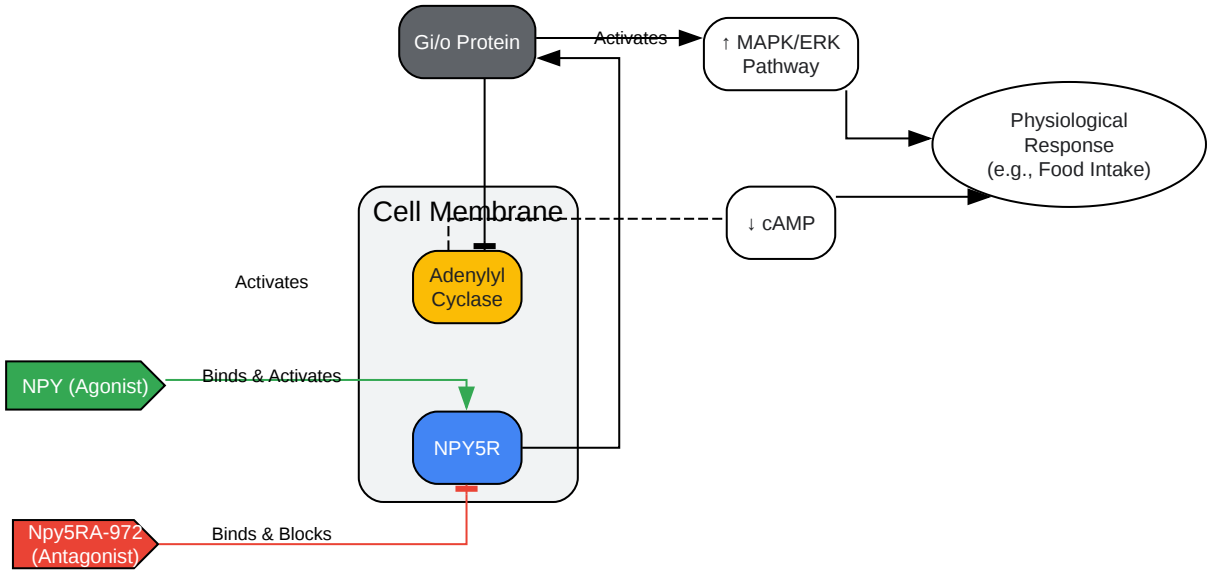

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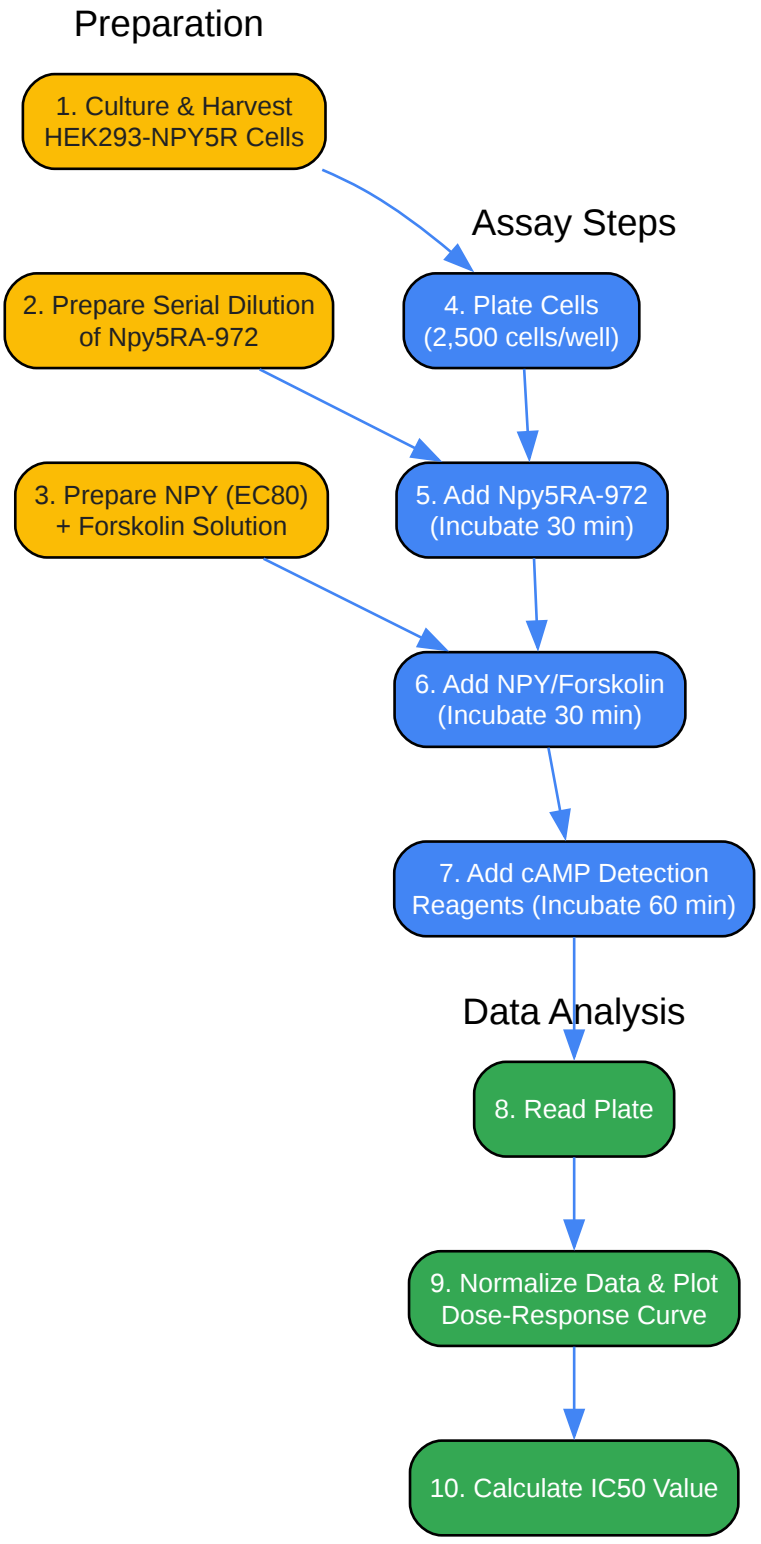

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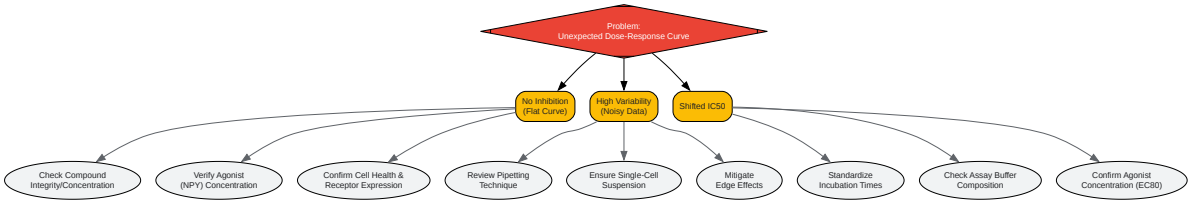

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References

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- 2. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
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